

Performance comparison of Vat violet 13 with reactive violet dyes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Vat violet 13*

Cat. No.: *B1346701*

[Get Quote](#)

Performance Showdown: Vat Violet 13 vs. Reactive Violet Dyes

A Comparative Guide for Researchers and Drug Development Professionals

In the world of textile and industrial dyeing, the choice of colorant is critical to achieving the desired performance and durability. This guide provides an objective comparison of the performance characteristics of C.I. **Vat Violet 13** against a representative reactive violet dye, C.I. Reactive Violet 1. The following data, supported by standardized experimental protocols, is intended to assist researchers, scientists, and drug development professionals in making informed decisions for their specific applications.

Executive Summary

Vat Violet 13 generally exhibits superior light fastness, a crucial attribute for applications requiring high resistance to fading upon light exposure. Reactive Violet 1, on the other hand, demonstrates excellent performance in wash and perspiration fastness, making it a strong candidate for apparel and textiles that undergo frequent laundering. The choice between these two dye classes will ultimately depend on the primary performance requirements of the end product.

Quantitative Performance Data

The following table summarizes the key performance indicators for **Vat Violet 13** and **C.I. Reactive Violet 1**, based on standardized ISO and AATCC test methods. The ratings are based on a scale of 1 to 5 for staining and color change, and 1 to 8 for light fastness, with higher numbers indicating better performance.

Performance Metric	C.I. Vat Violet 13	C.I. Reactive Violet 1	Test Method
Light Fastness	7	6-7	ISO 105-B02
Wash Fastness (Soaping)	ISO 105-C06		
Color Change	4-5	5	
Staining	4-5	5	
Chlorine Bleach Fastness	5	2	ISO 105-N01
Oxygen Bleach Fastness	4	4-5	ISO 105-C09
Perspiration Fastness	Not Available	5	ISO 105-E04
Color Change	4-5		
Staining			
Rubbing Fastness (Crocking)	Not Available	Not Available	ISO 105-X12
Ironing Fastness	5	Not Available	ISO 105-X11

Note: "Not Available" indicates that specific data was not found in the conducted research.

Experimental Protocols

The performance data presented above is contingent on the adherence to standardized testing methodologies. Below are detailed protocols for the key fastness tests cited.

ISO 105-C06: Colour Fastness to Washing

This test assesses the resistance of the color of textiles to domestic or commercial laundering procedures. The A2S test condition is a common standard.[\[1\]](#)[\[2\]](#)

- **Specimen Preparation:** A textile specimen measuring 10 cm x 4 cm is cut and sewn together with a multi-fibre adjacent fabric of the same dimensions.[\[1\]](#)
- **Washing Solution:** A solution is prepared containing 4 g/L ECE standard detergent and 1 g/L sodium perborate.[\[1\]](#)
- **Procedure:** The composite specimen is placed in a stainless steel container with the washing solution and 10 stainless steel balls. The container is then agitated in a laundering machine (e.g., a Rotawash or Gyrowash) for 40 minutes at 40°C.[\[1\]](#)[\[3\]](#)
- **Rinsing and Drying:** After the cycle, the specimen is rinsed thoroughly with hot and then cold water, squeezed, and dried in air at a temperature not exceeding 60°C.[\[2\]](#)
- **Assessment:** The change in color of the specimen and the degree of staining on the multi-fibre fabric are evaluated using the respective grey scales under standardized lighting.

ISO 105-B02: Colour Fastness to Artificial Light

This method evaluates the resistance of a textile's color to the action of an artificial light source that simulates natural daylight (xenon arc lamp).[\[4\]](#)[\[5\]](#)

- **Apparatus:** A xenon arc lamp apparatus with controlled irradiance, temperature, and humidity is used.[\[4\]](#)
- **Specimen Preparation:** The textile specimen is mounted on a holder.
- **Reference Materials:** A set of blue wool references with known light fastness (rated 1 to 8) are exposed simultaneously with the specimen.[\[5\]](#)[\[6\]](#)
- **Exposure:** The specimen and blue wool references are exposed to the xenon arc light under specified conditions of temperature and humidity.[\[4\]](#)

- **Assessment:** The fading of the specimen is periodically compared to the fading of the blue wool references. The light fastness rating corresponds to the number of the blue wool reference that exhibits a similar degree of color change.[\[5\]](#)[\[6\]](#)

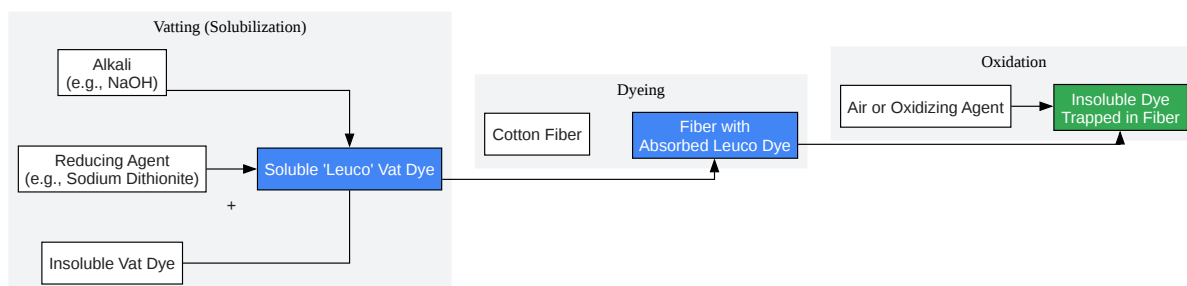
ISO 105-X12: Colour Fastness to Rubbing (Crocking)

This test determines the amount of color transferred from the surface of a colored textile material to other surfaces by rubbing.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- **Apparatus:** A crockmeter is used, which has a standard rubbing finger.[\[7\]](#)[\[9\]](#)
- **Specimen Preparation:** A specimen of the textile is mounted on the base of the crockmeter.[\[11\]](#)
- **Dry Rubbing:** A dry, white cotton rubbing cloth is fixed to the finger of the crockmeter and is passed back and forth over the specimen 10 times with a specified pressure.[\[10\]](#)[\[11\]](#)
- **Wet Rubbing:** The test is repeated with a rubbing cloth that has been wetted with distilled water to a specified pickup percentage.[\[10\]](#)[\[11\]](#)
- **Assessment:** The amount of color transferred to the white rubbing cloths is assessed by comparing them with a grey scale for staining.[\[7\]](#)[\[11\]](#)

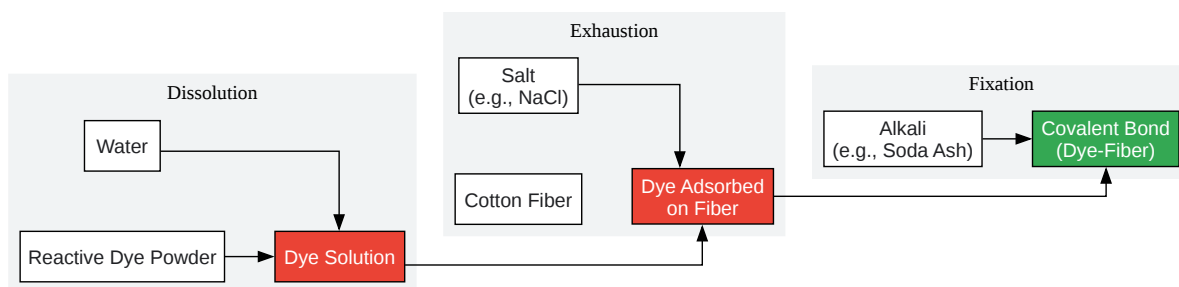
Visualizing the Dyeing Processes

To understand the fundamental differences in application, the following diagrams illustrate the general workflows for vat and reactive dyeing on cotton.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for Vat Dyeing.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for Reactive Dyeing.

Conclusion

The selection between **Vat Violet 13** and a reactive violet dye is a nuanced decision that must be guided by the end-use application. For products demanding the highest level of light fastness and resistance to chlorine, such as outdoor textiles or items subjected to harsh cleaning regimens, **Vat Violet 13** is the superior choice. Conversely, for apparel and textiles where vibrant color and exceptional wash and perspiration fastness are paramount, reactive violet dyes offer a compelling performance profile. This guide provides the foundational data and methodologies to aid in this critical selection process.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. textilelearner.net [textilelearner.net]
- 2. Working Procedure of Color Fastness to Wash (ISO 105 C06). - Textile Education Blogs [diantextile.blogspot.com]
- 3. scribd.com [scribd.com]
- 4. testtextile.com [testtextile.com]
- 5. Colour fastness to artificial light according to SS-EN ISO 105-B02 | RISE [ri.se]
- 6. atlas-mts.com.br [atlas-mts.com.br]
- 7. ISO 105-X12 Standard: Guidelines for Colour Fastness to Rubbing-gester-instruments.com [gester-instruments.com]
- 8. blog.qima.com [blog.qima.com]
- 9. textilelearner.net [textilelearner.net]
- 10. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 11. Guidance on ISO 105 X12 Color Fastness Test to Rubbing [darongtester.com]
- To cite this document: BenchChem. [Performance comparison of Vat violet 13 with reactive violet dyes]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1346701#performance-comparison-of-vat-violet-13-with-reactive-violet-dyes>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com